

Validation of 2-(4,5-Dimethoxy-2-nitrophenyl)acetonitrile synthesis through analytical methods

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Compound of Interest

Compound Name: 2-(4,5-Dimethoxy-2-nitrophenyl)acetonitrile

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Validation of 2-(4,5-Dimethoxy-2-nitrophenyl)acetonitrile Synthesis: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

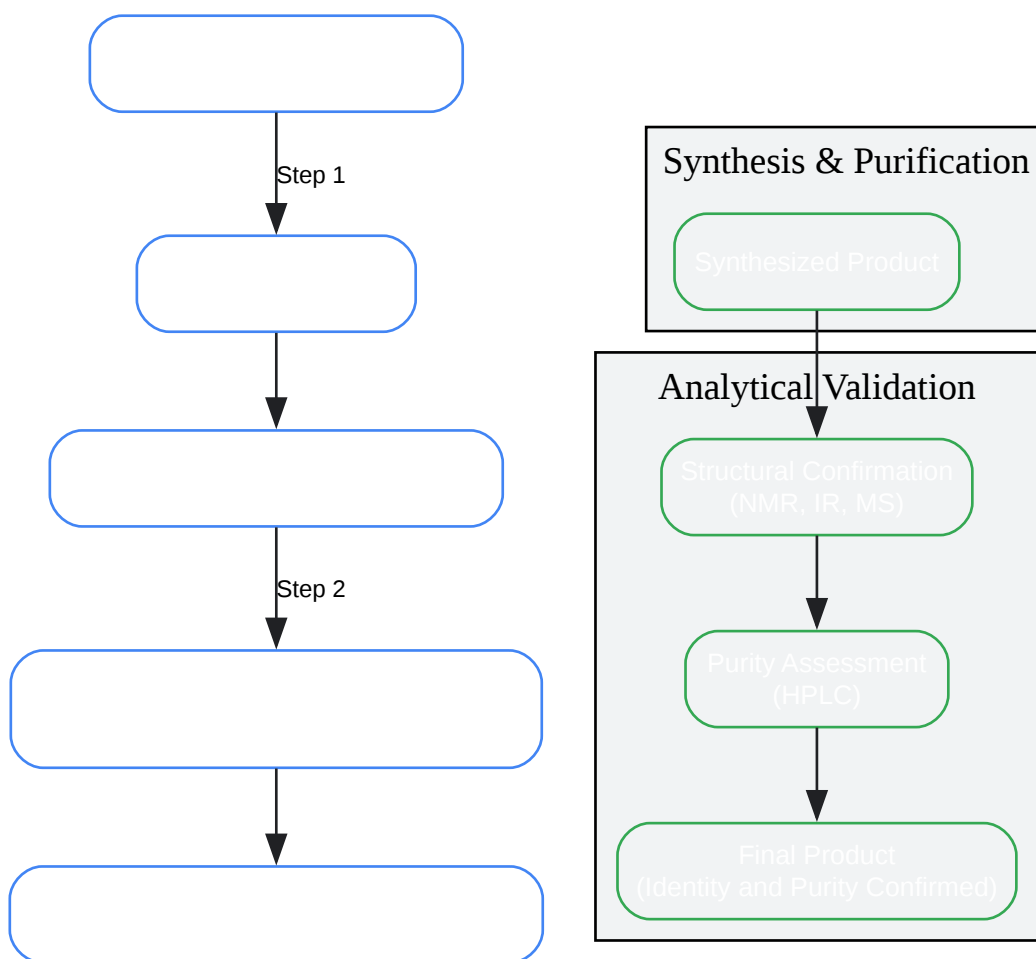
This guide provides a comprehensive overview of the synthesis and analytical validation of **2-(4,5-Dimethoxy-2-nitrophenyl)acetonitrile**, a key intermediate in various research and development applications. Due to the limited availability of direct experimental data for this specific compound, this guide presents a plausible synthetic route and predicted analytical data based on established chemical principles and data from analogous compounds. This information is intended to serve as a robust starting point for researchers in the field.

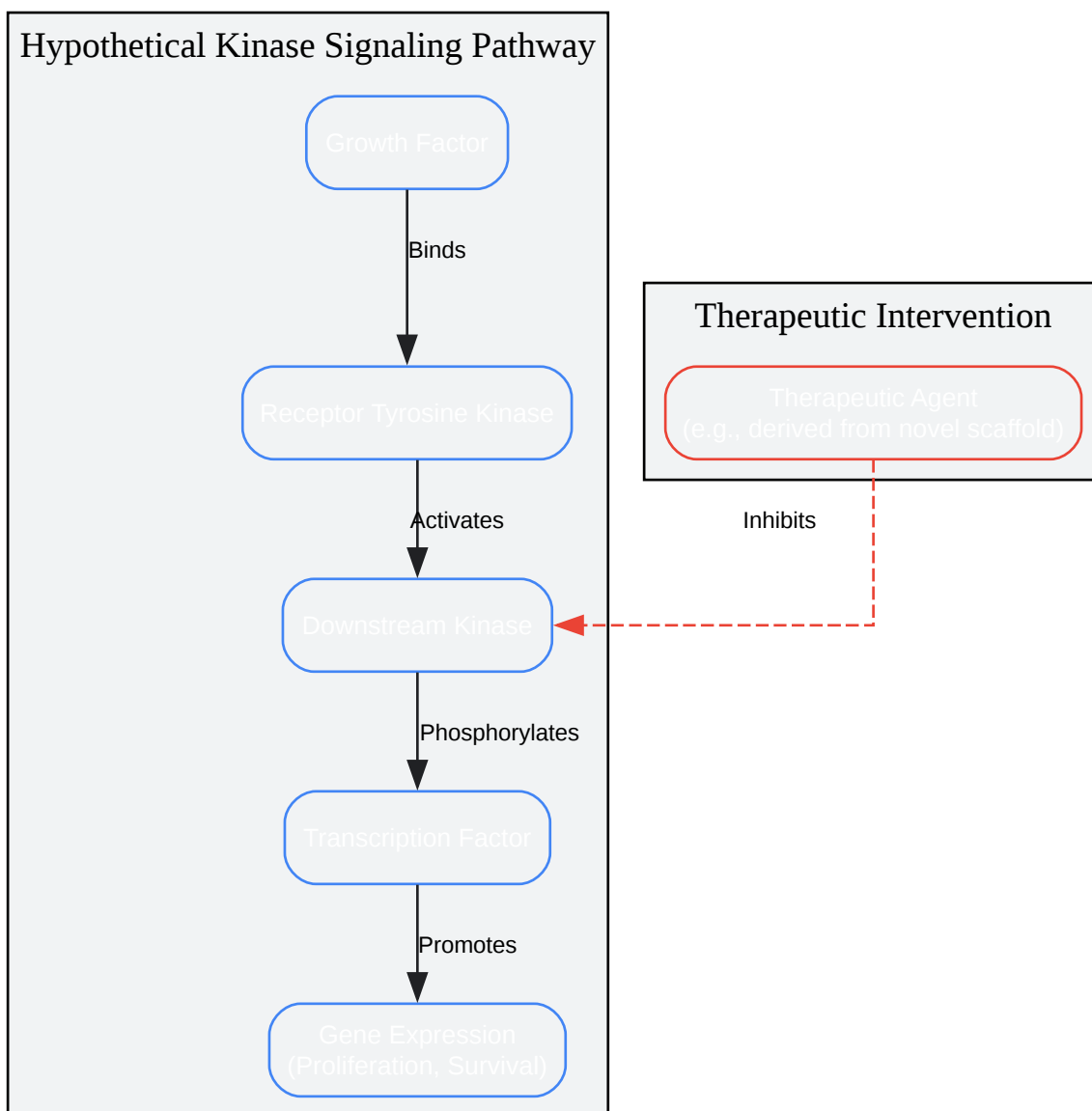
Synthesis of 2-(4,5-Dimethoxy-2-nitrophenyl)acetonitrile

A plausible and efficient two-step synthesis of **2-(4,5-Dimethoxy-2-nitrophenyl)acetonitrile** is proposed, starting from the commercially available 3,4-dimethoxybenzaldehyde. The synthesis

involves the nitration of the benzaldehyde followed by the conversion of the aldehyde group to a nitrile.

Proposed Synthesis Pathway





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